

Application Note: Strategic Utilization of 3,3-Bis(hydroxymethyl)-1-Cbz-piperidine

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Compound of Interest

Compound Name: 3,3-Bis(hydroxymethyl)-1-Cbz-piperidine

CAS No.: 1313369-57-1

Cat. No.: B11927854

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Scaffold

Executive Summary & Scientific Rationale

In the pursuit of novel chemical space, the shift from flat, aromatic-heavy molecules to three-dimensional (

-rich) scaffolds is a dominant trend in modern drug discovery. **3,3-Bis(hydroxymethyl)-1-Cbz-piperidine** (Compound 1) represents a high-value intermediate that offers:

- **Geminal Disubstitution:** The gem-bis(hydroxymethyl) motif at the 3-position introduces significant steric bulk, influencing the piperidine ring conformation (Thorpe-Ingold effect) and restricting the rotatable bonds of attached substituents.
- **Chirality:** Unlike its 4,4-disubstituted counterpart, the 3,3-disubstituted piperidine core is chiral (unless symmetrically substituted and planar, which it is not). This allows for the development of enantioselective leads.

- **Divergent Reactivity:** The diol functionality serves as a "linchpin" for creating spirocyclic ethers (oxetanes, tetrahydrofurans) or as a handle for PROTAC linker attachment.

This guide details the robust synthesis of **1** from its diester precursor and provides a validated protocol for its conversion into the pharmacologically privileged 2-oxa-6-azaspiro[3.5]nonane (spiro-oxetane) scaffold.

Structural Analysis & Mechanistic Insight

The "Gem-Dimethyl" Analog

The 3,3-bis(hydroxymethyl) group mimics the gem-dimethyl effect but adds polarity and functional handles. In medicinal chemistry, this substitution pattern is used to:

- **Block Metabolism:** Sterically shield the piperidine ring from oxidative metabolism (e.g., P450 hydroxylation).
- **Lock Conformation:** Force the piperidine ring into a specific chair conformation, pre-organizing the vector of the nitrogen lone pair or N-substituents.

Rotameric Complexity (NMR Tip)

Critical Observation: The N-Cbz (carbobenzyloxy) protecting group possesses partial double-bond character (N-C=O resonance). This leads to rotamers visible in

¹H and

¹³C NMR at room temperature.

- **Symptom:** [1][2][3][4][5] Broad or split signals for the piperidine ring protons.
- **Solution:** Perform NMR at elevated temperature (e.g., 323 K in DMSO-
) to coalesce signals for accurate integration and assignment.

Experimental Protocols

Protocol A: Robust Reduction of Diethyl 1-Cbz-piperidine-3,3-dicarboxylate

This protocol describes the reduction of the diester precursor to the diol 1. Lithium Aluminum Hydride (LiAlH

) is the reagent of choice due to the steric hindrance at the quaternary center.

Precursor: Diethyl 1-(benzyloxycarbonyl)piperidine-3,3-dicarboxylate (commercially available or synthesized via alkylation of ethyl N-Cbz-3-piperidinecarboxylate).

Materials:

- Starting Material: Diethyl 1-Cbz-piperidine-3,3-dicarboxylate (1.0 eq)
- Reagent: LiAlH
(2.5 eq, 2.4 M solution in THF) or solid (requires careful addition).
- Solvent: Anhydrous THF (Tetrahydrofuran).
- Quenching: Sodium sulfate decahydrate (Glauber's salt) or Fieser method reagents (, 15% NaOH).

Step-by-Step Methodology:

- Setup: Flame-dry a 2-neck round-bottom flask (RBF) equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Reagent Prep: Charge the flask with anhydrous THF (0.2 M concentration relative to substrate) and cool to 0 °C in an ice bath. Carefully add LiAlH
solution (2.5 eq) via syringe.
 - Expert Note: If using solid LiAlH
, suspend it in THF at 0 °C before adding the substrate.
- Addition: Dissolve the diester starting material in a minimal amount of anhydrous THF. Add this solution dropwise to the LiAlH
suspension over 15–20 minutes.

- Observation: Gas evolution () will occur. Ensure venting is adequate.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (RT). Stir for 1 hour. If TLC indicates incomplete conversion, heat to mild reflux (60 °C) for 2 hours.
- Monitoring: The starting diester (in 30% EtOAc/Hex) will disappear; the diol product is very polar (in pure EtOAc).
- Quenching (Fieser Method): Cool the mixture back to 0 °C. For every x grams of LiAlH used, add carefully in sequence:
 - x mL water (Caution: Exothermic!)
 - x mL 15% aqueous NaOH
 - 3x mL water^{[1][6]}
- Workup: Warm to RT and stir for 15 minutes until a granular white precipitate forms. Filter through a pad of Celite. Wash the filter cake thoroughly with hot THF or EtOAc (the diol is sticky).
- Purification: Concentrate the filtrate. The crude oil is often pure enough (>95%) for the next step. If necessary, purify via flash chromatography (Eluent: 100% EtOAc 5% MeOH/EtOAc).

Yield Expectation: 85–95% as a viscous, colorless to pale yellow oil.

Protocol B: Spirocyclization to 2-Oxa-6-azaspiro[3.5]nonane

This reaction utilizes the "Roche" methodology (Wuitschik et al.) to convert the 1,3-diol into a spiro-oxetane. This is a critical transformation for creating bioisosteres of morpholine.

Materials:

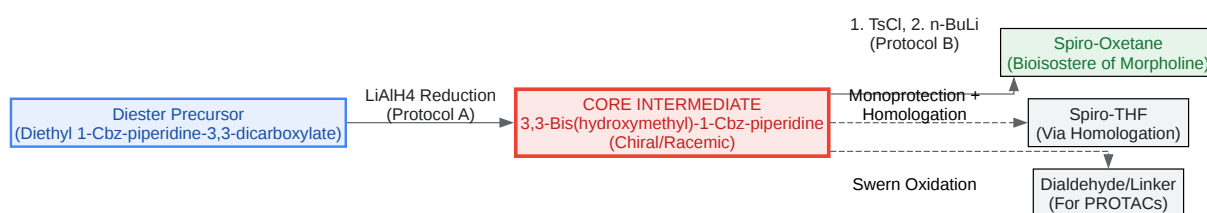
- Substrate: **3,3-Bis(hydroxymethyl)-1-Cbz-piperidine** (from Protocol A).
- Reagent: n-Butyllithium (n-BuLi, 2.5 M in hexanes).
- Activation: p-Toluenesulfonyl chloride (TsCl) or Nosyl chloride (NsCl).
- Base: Sodium Hydride (NaH, 60% dispersion) can be used as an alternative to n-BuLi for the cyclization step.

Step-by-Step Methodology (One-Pot Lithiation Route):

- Solvation: Dissolve the diol (1.0 eq) in anhydrous THF (0.1 M) and cool to -78 °C.
- Deprotonation: Add n-BuLi (1.1 eq) dropwise. Stir for 30 mins at -78 °C.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This forms the mono-lithium alkoxide.
- Activation: Add a solution of TsCl (1.0 eq) in THF dropwise. Stir for 1 hour, allowing the temperature to rise to 0 °C.
 - Goal: Selective mono-tosylation of one hydroxymethyl group.
- Cyclization: Add n-BuLi (1.2 eq) dropwise at 0 °C (or add 2.0 eq NaH). Heat the reaction to 60 °C for 4–12 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#) The second alkoxide attacks the intramolecular tosylate (S2) to close the strained 4-membered ring.
- Workup: Quench with saturated
. Extract with EtOAc (3x).[\[9\]](#) Wash organics with brine, dry over
.
- Purification: Flash chromatography (Hexane/EtOAc gradient). The spiro-oxetane is less polar than the diol.

Visualizing the Synthetic Workflow

The following diagram illustrates the divergent pathways available from the core scaffold.



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Figure 1: Synthetic workflow transforming the diester precursor into the core diol intermediate and subsequent high-value spirocyclic scaffolds.

Analytical Data Summary

The following table summarizes the expected physicochemical properties and key diagnostic signals for the intermediate.

Parameter	Specification / Observation
Molecular Formula	
Molecular Weight	279.33 g/mol
Physical State	Viscous colorless oil or low-melting solid.
Solubility	Soluble in MeOH, EtOAc, DMSO. Poorly soluble in Hexanes/Et2O.
NMR (Diagnostic)	7.35 (m, 5H, Ar-H), 5.12 (s, 2H,), 3.4–3.6 (m, 4H,). Note: Ring protons (H-2, H-4, H-5, H-6) appear as complex multiplets due to Cbz rotamers.
NMR (Key Peaks)	Carbonyl (ppm), Quaternary C-3 (ppm), Hydroxymethyls (ppm).
Chirality	The 3,3-disubstituted piperidine is chiral. Commercial sources are typically racemic. Enantiomers can be separated via chiral HPLC (e.g., Chiralpak AD-H) or synthesized from chiral precursors.

References

- Wuitschik, G., et al. (2006). "Spirocyclic Oxetanes: Synthesis and Properties." *Angewandte Chemie International Edition*, 45(46), 7736–7739. [Link](#)
- Wuitschik, G., et al. (2010). "Oxetanes in Drug Discovery: Structural and Synthetic Insights." *Journal of Medicinal Chemistry*, 53(8), 3227–3246. [Link](#)

- Carreira, E. M., & Fessard, T. C. (2014). "Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities." *Chemical Reviews*, 114(16), 8257–8322. [Link](#)
- Burkhard, J. A., et al. (2010). "Oxetanes as Versatile Elements in Drug Discovery and Synthesis." *Angewandte Chemie International Edition*, 49(21), 3524–3529. [Link](#)
- Meyers, A. I., & Brengel, G. P. (1997). "The Synthesis of 3,3-Disubstituted Piperidines." *Chemical Communications*, (1), 1–8. [Link](#)

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Sources

- 1. CN105439939A - Synthetic method of (S)-N-Boc-3-hydroxypiperidine - Google Patents [patents.google.com]
- 2. biotage.com [biotage.com]
- 3. arpi.unipi.it [arpi.unipi.it]
- 4. Discovery of Novel 3,3-Disubstituted Piperidines as Orally Bioavailable, Potent, and Efficacious HDM2-p53 Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Exploration of piperidine 3D fragment chemical space: synthesis and 3D shape analysis of fragments derived from 20 regio- and diastereoisomers of methyl substituted pipercolinates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
- 7. In crossed cannizzaro reactions between formaldehyde and Benzaldehyde - askITians [askitians.com]
- 8. Cannizzaro Reaction and Crossed Cannizzaro Reaction | Pharmaguideline [pharmaguideline.com]
- 9. connectjournals.com [connectjournals.com]
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